

# Personal protective equipment for handling 1-(2-Methylphenyl)ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Methylphenyl)ethanol

Cat. No.: B1581148

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## Essential Safety and Handling Guide for 1-(2-Methylphenyl)ethanol

This guide provides immediate, essential safety protocols and logistical information for handling **1-(2-Methylphenyl)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development, offering procedural guidance for safe operations and disposal.

## Hazard Identification and Classification

**1-(2-Methylphenyl)ethanol** is classified as a combustible liquid that is harmful if swallowed and causes serious eye irritation. It is crucial to handle this chemical with appropriate care to avoid exposure and ensure a safe laboratory environment. Some suppliers may not classify this chemical as hazardous under the 2012 OSHA Hazard Communication Standard; however, it is prudent to adhere to the more stringent safety precautions.[\[1\]](#)

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1-(2-Methylphenyl)ethanol**.

Property	Value
CAS Number	7287-82-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	136.18 g/mol <a href="#">[5]</a>
Appearance	Colorless Liquid <a href="#">[5]</a> <a href="#">[6]</a>
Odor	Alcohol-like <a href="#">[5]</a> <a href="#">[6]</a>
Density	0.995 g/cm <sup>3</sup> <a href="#">[2]</a>
Boiling Point	220 °C (428 °F) <a href="#">[5]</a>
Flash Point	102 °C (215.6 °F) <a href="#">[5]</a>
Vapor Pressure	14 mmHg @ 134 °C <a href="#">[5]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(2-Methylphenyl)ethanol** to minimize exposure and ensure personal safety.

### Eye and Face Protection

- Chemical Safety Goggles: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[5\]](#)[\[7\]](#) Safety glasses do not provide adequate protection from chemical splashes.[\[8\]](#)
- Face Shield: A face shield worn over safety goggles is required when there is a significant risk of splashing or a highly exothermic reaction.[\[8\]](#)[\[9\]](#)

### Skin and Body Protection

- Gloves: Wear chemical-resistant gloves, such as nitrile rubber.[\[10\]](#) Always inspect gloves for integrity before use and dispose of contaminated gloves properly.[\[9\]](#)[\[10\]](#)
- Lab Coat: A laboratory coat is mandatory and should be kept buttoned to cover as much skin as possible.[\[9\]](#)[\[10\]](#)

- Footwear: Closed-toe and closed-heel shoes are required at all times in the laboratory.[9][10]

## Respiratory Protection

- Under normal conditions with adequate ventilation, respiratory protection is not typically required.[1][5]
- All handling of **1-(2-Methylphenyl)ethanol** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent the formation and inhalation of aerosols. [2][10][11]
- If ventilation is insufficient, a NIOSH/MSHA-approved respirator should be used.[7]

## Operational and Disposal Plans

Adherence to proper operational and disposal protocols is critical for laboratory safety and environmental compliance.

## Safe Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Confirm that the work area, particularly the chemical fume hood, is clean and operational.
- Handling:
  - Handle in a well-ventilated place.[2]
  - Avoid contact with skin and eyes.[1][2]
  - Keep the chemical away from heat, sparks, open flames, and hot surfaces.
  - Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]
  - Do not eat, drink, or smoke in the handling area.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling. Decontaminate the work surface.

## Storage Plan

- Store containers in a dry, cool, and well-ventilated place.[1][2][6][11]
- Keep containers tightly closed when not in use.[1][2][6]
- This substance may form explosive peroxides; it is recommended to test for peroxide formation or discard after one year.
- Store away from incompatible materials such as strong oxidizing agents.[2][5]

## Spill Management

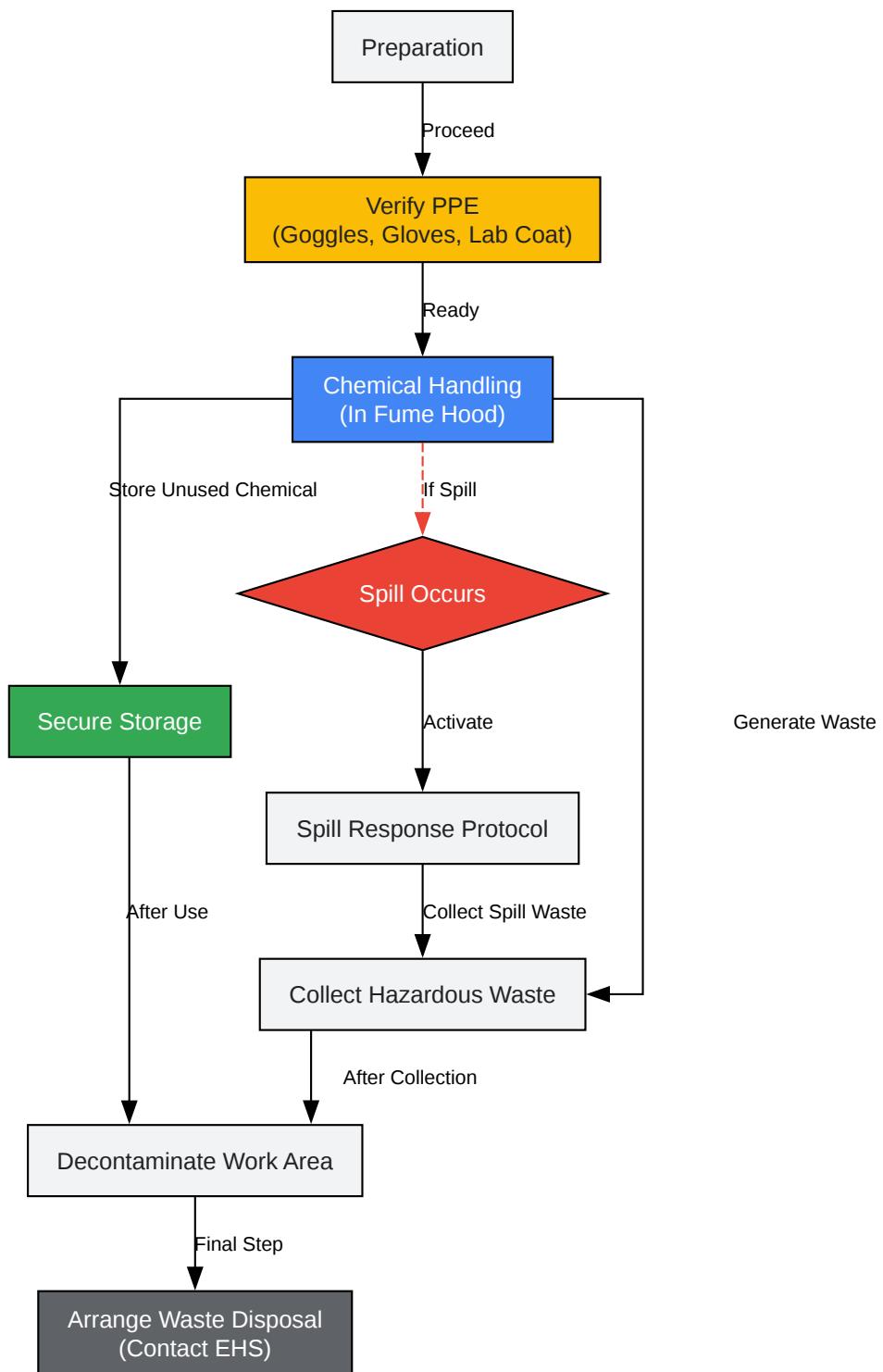
- Small Spills: Absorb the spill with an inert, non-combustible material like vermiculite or sand. [10] Place the absorbed material into a sealed and properly labeled container for hazardous waste disposal.
- Large Spills: Evacuate the immediate area. Keep away from heat and sources of ignition. Contact your institution's Environmental Health and Safety (EHS) office for assistance.[12]

## Disposal Plan

- Waste Collection: Collect all waste containing **1-(2-Methylphenyl)ethanol** in a dedicated, compatible, and clearly labeled hazardous waste container.[10] The label should include the chemical name and associated hazards.
- Regulatory Compliance: Chemical waste must be managed in accordance with local, regional, and national regulations.[6] Do not dispose of this chemical with household garbage or down the sewage system.[11]
- Arranging Pickup: Contact your institution's EHS office or a licensed hazardous waste disposal contractor to schedule a pickup.[10]

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for safely handling and disposing of **1-(2-Methylphenyl)ethanol**.

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Caption: Workflow for handling and disposal of **1-(2-Methylphenyl)ethanol**.

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Address: 3281 E Guasti Rd  
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